

# Application Notes and Protocols: Nokal as a Wetting Agent for Textile Research

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## Compound of Interest

Compound Name: Nokal

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These application notes provide a comprehensive overview of **Nokal**, a wetting agent used in textile research and processing. This document details its chemical properties, mechanism of action, and applications, along with protocols for its evaluation. **Nokal** is the trade name for a series of anionic surfactants, most notably sodium alkyl naphthalene sulfonate. These compounds are highly effective at reducing the surface tension of aqueous solutions, which allows for rapid wetting and penetration of liquids into textile fibers.

## Chemical Properties and Mechanism of Action

**Nokal**, chemically classified as a sodium alkyl naphthalene sulfonate, is an anionic surfactant. [1][2][3] Its molecular structure consists of a hydrophobic alkyl naphthalene group and a hydrophilic sulfonate group. This amphiphilic nature allows it to orient at the interface between water and a solid surface (such as a textile fiber), reducing the surface tension of the water. [1][3] By lowering the surface tension, **Nokal** facilitates the spreading of the liquid across the fiber surface and its penetration into the porous structure of the yarn. This action is crucial in various textile wet processing stages, including dyeing, scouring, and finishing, as it ensures uniform application of dyes and chemicals. [1][2][4]

## Quantitative Data

The effectiveness of a wetting agent is determined by its ability to lower surface tension and decrease the wetting time of a textile material. The following tables summarize key

performance data for **Nekal** (sodium alkyl naphthalene sulfonate).

Table 1: Surface Tension of **Nekal** BX Solution

Concentration (% w/v)	Surface Tension (dynes/cm)
0.2	~36.9

Note: This data is based on historical measurements of commercial **Nekal** BX.

Table 2: Illustrative Wetting Performance by Draves Test

The following data is a representative example of the wetting performance of a typical sodium alkyl naphthalene sulfonate wetting agent at 25°C in distilled water. Actual values for a specific **Nekal** product may vary.

Concentration (g/L)	Average Wetting Time (seconds)
0.5	120
1.0	45
2.0	25
3.0	15

## Experimental Protocols

### Evaluation of Wetting Efficiency: The Draves Wetting Test (ASTM D2281)

The Draves wetting test is a standard method used to evaluate the efficiency of a wetting agent by measuring the time it takes for a weighted cotton skein to sink in a solution of the wetting agent.<sup>[5][6][7]</sup>

Materials and Apparatus:

- **Nekal** (sodium alkyl naphthalene sulfonate)

- Distilled or deionized water
- 5-gram cotton test skeins (Draves 40/2)[5][8]
- 500-mL graduated cylinders
- Draves hook and anchor (weight) assembly (3.0 g hook)[5]
- Stopwatch
- Volumetric flasks and pipettes
- Beakers

#### Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Nekal** in distilled water. For example, a 1% (10 g/L) stock solution can be prepared by dissolving 10 grams of **Nekal** in 1 liter of distilled water.
- Preparation of Test Solutions: From the stock solution, prepare a series of dilutions in volumetric flasks. For instance, prepare solutions with concentrations of 0.5 g/L, 1.0 g/L, 2.0 g/L, and 3.0 g/L.
- Test Setup: Pour 500 mL of the test solution into a 500-mL graduated cylinder.
- Skein Preparation: Fold the cotton skein and attach the 3.0-gram hook of the Draves weight assembly.
- Wetting Time Measurement:
  - Hold the weighted skein just above the surface of the test solution.
  - Start the stopwatch simultaneously as the skein is dropped into the solution.
  - The skein will float on the surface initially. As the wetting agent solution penetrates the cotton fibers, the skein will begin to sink.

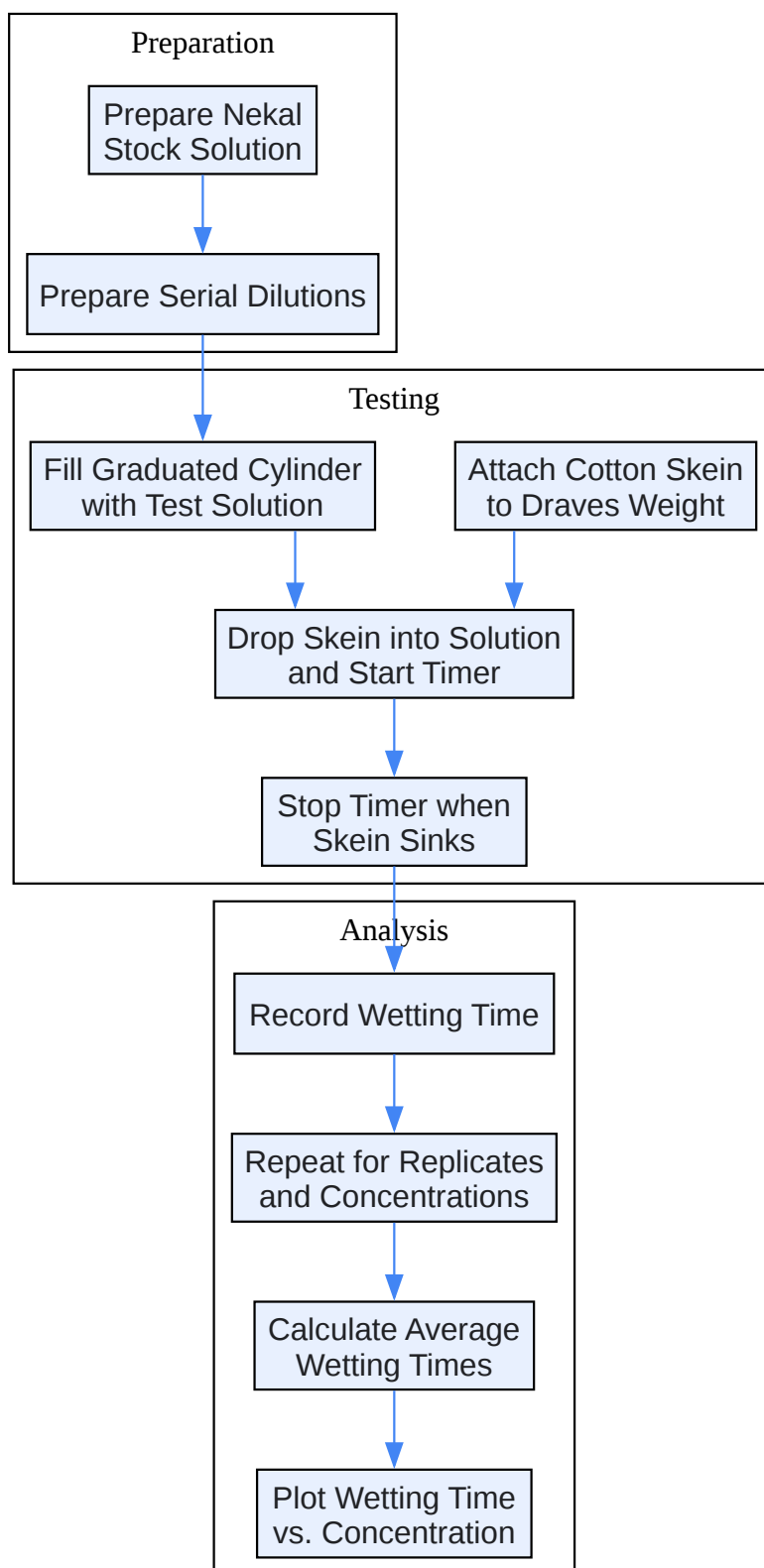
- Stop the stopwatch the moment the skein, fully wetted, sinks completely.<sup>[5]</sup>
- Replicates: Repeat the measurement at least three times for each concentration and calculate the average wetting time.

Data Analysis:

Plot the average wetting time (in seconds) against the concentration of the **Nekal** solution (in g/L). This will demonstrate the relationship between concentration and wetting efficiency.

## Visualizations

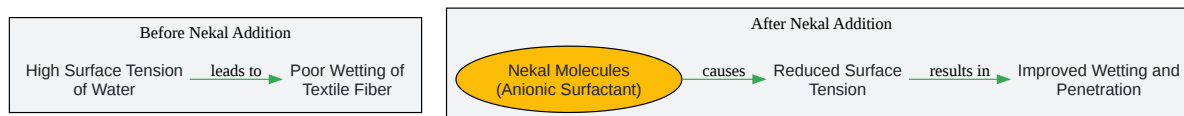
### Experimental Workflow for Draves Wetting Test



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Caption: Workflow for the Draves Wetting Test.

## Mechanism of Action of Nekal



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Caption: Logical relationship of **Nekal**'s wetting action.

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